# Application Note: High-Resolution NMR Characterization of 3-(Morpholinomethyl)benzoic Acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-(Morpholinomethyl)benzoic Acid* |
| *CAS No.:* | *67451-81-4* |
| *Cat. No.:* | *B1588265* |

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## Part 1: Introduction & Strategic Context[1]

**3-(Morpholinomethyl)benzoic acid** (CAS: 15176-87-1) is a critical bifunctional building block in medicinal chemistry, often serving as a "linker" fragment in fragment-based drug discovery (FBDD). It contains two distinct chemical environments: a rigid, electron-poor aromatic ring (benzoic acid moiety) and a flexible, electron-rich aliphatic heterocycle (morpholine).

The Analytical Challenge: This compound exhibits zwitterionic potential. The basic nitrogen of the morpholine ring and the acidic carboxylic acid can exchange protons, leading to peak broadening or shifting depending on concentration and solvent water content. This Application Note provides a robust, self-validating protocol to obtain sharp, assignable spectra.

## Part 2: Experimental Protocol

### Reagents & Equipment

- Compound: **3-(Morpholinomethyl)benzoic Acid** (>98% purity recommended).

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- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (Tetramethylsilane) v/v.
  - Why DMSO-d6? CDCl3 is a poor choice due to the low solubility of the zwitterionic form. DMSO-d6 ensures complete dissolution and stabilizes the exchangeable protons.
- Instrument: 400 MHz NMR (minimum) recommended for clear separation of aromatic multiplets.

## Sample Preparation Workflow

Strict adherence to this workflow minimizes water interference, which is the primary failure mode for this specific compound.

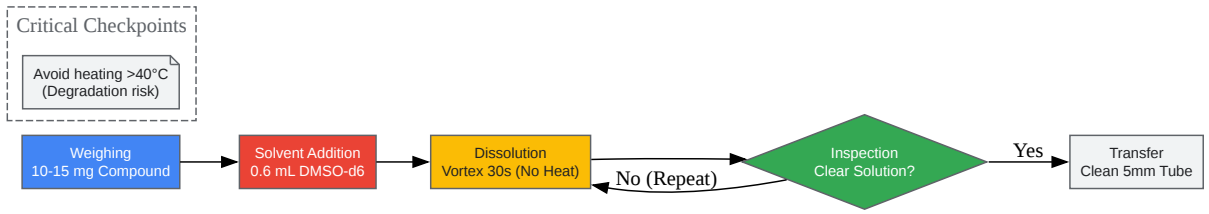


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Figure 1: Sample preparation workflow ensuring homogeneity and stability.

# Part 3: Spectral Analysis & Assignment

## 1H NMR Spectrum (DMSO-d6)

The proton spectrum is defined by three distinct regions: the downfield aromatic zone, the mid-field benzylic singlet, and the upfield morpholine triplets.

Key Diagnostic Feature: The benzylic methylene (

) appears as a sharp singlet. If this peak is broad, it indicates rapid proton exchange; acidification (see Section 4) may be required.

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| Position | Shift ( , ppm) | Multiplicity | Integral | Assignment | Structural Logic |
|---|---|---|---|---|---|
| COOH | 12.0 - 13.0 | Broad Singlet | 1H | Carboxylic Acid | Highly deshielded; often invisible if wet. |
| Ar-H2 | 7.90 - 7.95 | Singlet (t-like) | 1H | Aromatic (Ortho to COOH/Alkyl) | Most deshielded aromatic; sandwiched between electron-withdrawing COOH and alkyl group. |
| Ar-H4 | 7.82 - 7.88 | Doublet ( Hz) | 1H | Aromatic (Ortho to COOH) | Deshielded by COOH ortho-effect. |
| Ar-H6 | 7.55 - 7.60 | Doublet ( Hz) | 1H | Aromatic (Ortho to Alkyl) | Less deshielded than H4; adjacent to alkyl group. |
| Ar-H5 | 7.45 - 7.50 | Triplet ( Hz) | 1H | Aromatic (Meta) | Standard meta-coupling pattern. |
| Benz-CH2 | 3.55 - 3.60 | Singlet | 2H | Benzylic Methylene | Critical Diagnostic. Connects ring to morpholine. |

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| | | | | | |
|---|---|---|---|---|---|
| Mor-O-CH2 | 3.55 - 3.62 | Triplet (broad) | 4H | Morpholine (Ether) | Adjacent to oxygen; often overlaps with Benzylic CH2. |
| Mor-N-CH2 | 2.35 - 2.45 | Triplet (broad) | 4H | Morpholine (Amine) | Adjacent to nitrogen; shielded relative to ether carbons. |

Note on Solvent Residuals:

- DMSO-d5: Quintet at 2.50 ppm.[1][2]
- H2O: Variable singlet ~3.33 ppm. Warning: If the water peak shifts downfield to ~3.5 ppm due to H-bonding, it will obscure the Benzylic/Morpholine signals.

## 13C NMR Spectrum (DMSO-d6)

The carbon spectrum confirms the backbone. The carbonyl carbon is the most reliable anchor point.

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| Position | Shift ( , ppm) | Type | Assignment |
|---|---|---|---|
| C=O | 167.0 - 168.0 | Quaternary | Carboxylic Acid Carbonyl |
| Ar-C1 | 138.0 - 139.0 | Quaternary | Aromatic (attached to CH2) |
| Ar-C3 | 130.0 - 131.0 | Quaternary | Aromatic (attached to COOH) |
| Ar-CH | 128.0 - 133.0 | CH | Remaining aromatic carbons (4 peaks) |
| Mor-O-C | 66.0 - 66.5 | CH2 | Morpholine ether carbons |
| Benz-C | 62.0 - 63.0 | CH2 | Benzylic carbon |
| Mor-N-C | 53.0 - 53.5 | CH2 | Morpholine amine carbons |

# Part 4: Structural Validation Logic (Connectivity)

To scientifically prove the structure (and rule out isomers like the para-substituted analog), specific 2D NMR correlations must be observed.

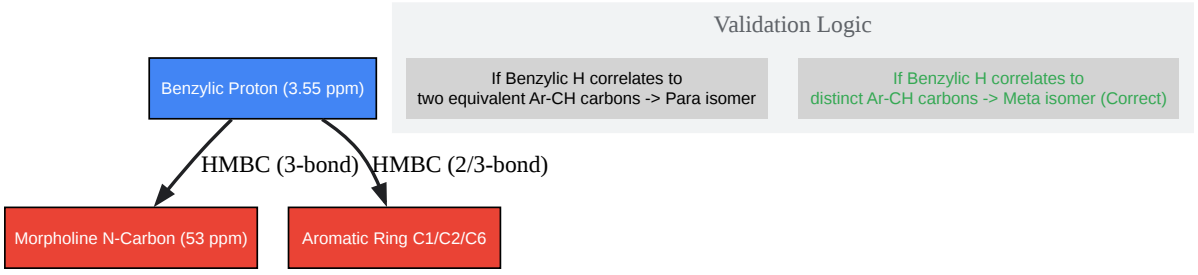


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Figure 2: HMBC connectivity logic to distinguish meta-substitution from para-isomers.

# Part 5: Troubleshooting & Optimization

## The "Broad Peak" Phenomenon

Symptom: The morpholine triplets (2.4 ppm and 3.6 ppm) and the benzylic singlet appear as broad humps rather than sharp multiplets. Cause: Intermediate rate of proton exchange on the morpholine nitrogen (zwitterionic equilibrium). Protocol Fix:

- Acidification: Add 5-10

  L of TFA-d (Trifluoroacetic acid-d).

  - Result: Protonates the morpholine nitrogen fully (

    ).

  - Effect: Peaks sharpen significantly. Note that the

    protons will shift downfield (deshielding) by ~0.5-1.0 ppm.

- Basification: Alternatively, add 1 drop of NaOD/D2O.

  - Result: Ensures the free base form (

    ) and carboxylate (

    ).

  - Effect: Sharpened peaks, but solubility may decrease slightly in DMSO.

## Water Suppression

If the water peak at 3.33 ppm overlaps with the Morpholine O-CH2 (3.6 ppm):

- Physical: Use a fresh ampoule of DMSO-d6.
- Chemical: Add anhydrous

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to the tube (not recommended for acidic samples) or use molecular sieves (3A) pre-soaked in DMSO-d6.

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